

Using 10-Methylphenothiazine as a redox indicator in titrations

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Compound of Interest

Compound Name: 10-Methylphenothiazine

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Application Notes: 10-Methylphenothiazine as a Redox Indicator

For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Methylphenothiazine (MPT) is a phenothiazine derivative with emerging applications as a redox indicator for volumetric analysis. Its utility stems from a distinct and reversible color change upon oxidation and reduction, making it a suitable visual indicator for various redox titrations. This document provides detailed application notes and protocols for the use of **10-Methylphenothiazine** as a redox indicator in laboratory settings.

MPT undergoes a reversible one-electron oxidation to form a stable, colored radical cation. This transition between the reduced (colorless) and oxidized (red) forms occurs at a specific electrode potential, allowing for the accurate determination of the endpoint in titrations involving common oxidizing agents.

Physicochemical Properties and Redox Characteristics

A summary of the key properties of **10-Methylphenothiazine** relevant to its function as a redox indicator is presented below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₁ NS	[1]
Molecular Weight	213.30 g/mol	[1]
Appearance (Reduced Form)	White to light yellow crystalline powder	
Appearance (Oxidized Form)	Red	
Redox Reaction	$\text{MPT} \rightleftharpoons \text{MPT}^{\bullet+} + \text{e}^-$	
Redox Potential (vs. Li/Li ⁺ in PC)	+3.70 V	

Note: The redox potential provided is in a non-aqueous medium for battery applications. The transition potential in aqueous titration media will vary based on the specific conditions.

Principle of Operation as a Redox Indicator

The utility of **10-Methylphenothiazine** as a redox indicator is based on the following principle:

Caption: Redox indicator mechanism of **10-Methylphenothiazine**.

In a titration of a reducing analyte with an oxidizing titrant, **10-Methylphenothiazine** will remain in its colorless reduced form as long as the analyte is in excess. At the equivalence point, once all the analyte has been consumed, the first excess of the oxidizing titrant will oxidize the **10-Methylphenothiazine** to its red radical cation, signaling the endpoint of the titration. This color change is sharp and reversible.[2]

Experimental Protocols

The following are generalized protocols for the use of **10-Methylphenothiazine** as a redox indicator. Researchers should adapt these protocols to their specific analytical needs.

Preparation of 10-Methylphenothiazine Indicator Solution

Materials:

- **10-Methylphenothiazine** (MPT)
- Ethanol or Glacial Acetic Acid

Procedure:

- Prepare a 0.1% (w/v) solution of **10-Methylphenothiazine** by dissolving 0.1 g of MPT in 100 mL of ethanol or glacial acetic acid.
- Store the solution in a dark, well-stoppered bottle.

Protocol for Cerimetric Titration of Ferrous Ammonium Sulfate

Objective: To determine the concentration of a ferrous ammonium sulfate solution using a standardized ceric sulfate solution with **10-Methylphenothiazine** as the indicator.

Materials:

- Standardized 0.1 N Ceric Sulfate solution
- Ferrous Ammonium Sulfate solution (unknown concentration)
- **10-Methylphenothiazine** indicator solution (0.1%)
- Sulfuric Acid (1 M)
- Burette, pipette, conical flask, and other standard laboratory glassware

Procedure Workflow:

Caption: Workflow for cerimetric titration using MPT indicator.

Detailed Steps:

- Pipette a known volume (e.g., 25.0 mL) of the ferrous ammonium sulfate solution into a 250 mL conical flask.
- Add approximately 10 mL of 1 M sulfuric acid to the flask.
- Add 2-3 drops of the 0.1% **10-Methylphenothiazine** indicator solution. The solution should remain colorless.
- Fill a burette with the standardized 0.1 N ceric sulfate solution and record the initial volume.
- Titrate the ferrous ammonium sulfate solution with the ceric sulfate solution, swirling the flask continuously.
- The endpoint is reached when the solution exhibits a sharp and stable color change from colorless to red.
- Record the final volume of the ceric sulfate solution used.
- Repeat the titration at least two more times to ensure concordant results.
- Calculate the concentration of the ferrous ammonium sulfate solution using the standard titration formula.

Advantages and Considerations

The use of phenothiazine derivatives, including **10-Methylphenothiazine**, as redox indicators offers several advantages, such as sharp and reversible color changes at the equivalence point.^[2]

Considerations:

- The transition potential of **10-Methylphenothiazine** in aqueous media should be experimentally determined for precise applications.
- The indicator is suitable for titrations in acidic media, as demonstrated with other phenothiazine derivatives.^[2]

- As with all visual indicators, the perception of the endpoint may vary slightly between individuals. For highly precise work, potentiometric titration is recommended.

Conclusion

10-Methylphenothiazine shows significant promise as a redox indicator for various titrimetric analyses, particularly in cerimetry. Its distinct color change from colorless to red provides a clear and easily identifiable endpoint. The protocols provided herein offer a foundation for the application of this indicator in research and quality control settings. Further studies to precisely determine its transition potential in different aqueous systems will enhance its utility and expand its range of applications.

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